Isooctadecenoic Acid: Technical Characterization & Industrial Applications

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Isooctadecenoic acid*
CAS No.:	*37343-44-5*
Cat. No.:	*B12646736*

Get Quote

A Guide to Branched C18:1 Fatty Acids for Advanced Formulations

Executive Summary

Isooctadecenoic acid (IOA), chemically represented as a mixture of methyl-branched octadecenoic acid isomers (CAS 37343-44-5), represents a critical bridge between commodity fatty acids (like oleic acid) and high-performance saturated branched acids (like isostearic acid). Unlike linear unsaturated fatty acids, IOA possesses a branched alkyl chain that disrupts crystalline packing, resulting in superior cold-flow properties (low pour point) while retaining the reactive double bond functionality essential for polymerization and derivatization.

This guide delineates the structural advantages of IOA, its production via the dimerization of tall oil fatty acids (TOFA), and its high-value applications in biolubricants, cosmetic emollients, and drug delivery systems.

Chemical Characterization & Structure-Property Relationships

© 2026 BenchChem. All rights reserved.

Molecular Architecture

Unlike naturally occurring oleic acid (cis-9-octadecenoic acid), which is linear, industrial IOA is a complex isomeric mixture.

- Core Structure: C18 monounsaturated fatty acid with random methyl branching.
- Isomer Distribution: Typically contains skeletal isomers (e.g., 10-methyl-8-heptadecenoic acid) and positional isomers of the double bond.
- Key Differentiator: The methyl branch acts as a "steric wedge," preventing the formation of organized crystalline lattices at low temperatures.

Physicochemical Properties Matrix

The following table contrasts IOA with its linear and saturated counterparts.

Property	**Oleic Acid (Linear C18:1)**	Isooctadecenoic Acid (Branched C18:1)	**Isostearic Acid (Branched C18:0)**
CAS Number	112-80-1	37343-44-5	30399-84-9
Physical State (20°C)	Liquid / Semi-solid	Liquid	Liquid
Pour Point	13°C	< -10°C	-30°C
Oxidative Stability	Low (Allylic protons)	Moderate (Steric protection)	High (Saturated)
Solubility	Oil Soluble	High Oil Solubility	High Oil Solubility
Reactivity	Double bond + Carboxyl	Double bond + Carboxyl	Carboxyl only

© 2026 BenchChem. All rights reserved.

> *Technical Insight: The presence of the double bond in IOA allows for "dual-functionalization." Researchers can esterify the head group for solubility while epoxidizing or sulfurizing the alkyl chain for tribological performance.*

Synthesis & Production Pathways

IOA is rarely synthesized de novo in industry; it is primarily isolated as the "Monomer Acid" fraction during the dimerization of unsaturated fatty acids (Tall Oil Fatty Acids - TOFA).

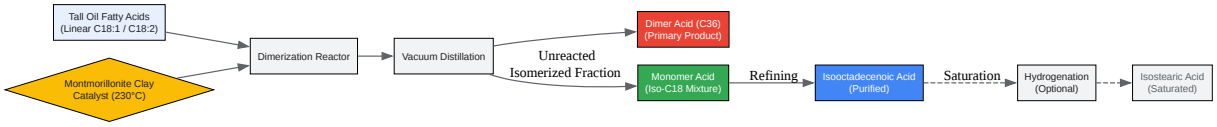
The Dimerization Process (Clay Catalysis)

The industrial route involves heating oleic/linoleic acid with montmorillonite clay catalysts.

- Feedstock: Tall Oil Fatty Acids (rich in C18:1 and C18:2).[1]
- Reaction: Thermal treatment (230°C) with clay + water.
- Mechanism: Clay catalyzes double bond migration and skeletal isomerization.
- Fractionation:
  - Dimer Acids (C36): Main product (60-75%).
  - Trimer Acids (C54): Heavy byproduct.
  - Monomer Acids (Iso-C18): The unreacted but isomerized fraction. This is the source of IOA.

Visualization of Synthesis Pathway

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Industrial isolation of **Isooctadecenoic Acid** via the Dimer Acid process.

Industrial Applications

Biolubricants & Metalworking Fluids

IOA serves as a superior "lubricity improver" compared to oleic acid.

- Mechanism: The polar carboxyl head adsorbs to metal surfaces (boundary lubrication), while the branched tail prevents solidification at low temperatures.
- Advantage: In hydrolytically unstable environments, IOA esters (e.g., Isooctadecenyl Isostearate) resist hydrolysis better than linear esters due to steric hindrance around the ester bond.
- Protocol: Used at 5-15% wt in neat cutting oils to replace chlorinated paraffins.

Cosmetics & Personal Care[2][7][8]

- Emollient Function: IOA provides a "cushion" feel similar to isostearic acid but with a lighter texture due to unsaturation.
- Pigment Dispersion: The branched structure reduces inter-particle interactions, allowing for higher pigment loading in liquid foundations and lipsticks without increasing viscosity.
- Solubility: Excellent solvent for ceramides and difficult-to-dissolve actives in dermo-cosmetics.

© 2026 BenchChem. All rights reserved.

Surfactants & Detergents[4]

- Cold Water detergency: Surfactants derived from IOA (e.g., Sodium Isooctadecenyl Sulfonate) exhibit a lower Krafft point than linear oleates. This means they remain soluble and active in cold water (<15°C), where linear soaps would precipitate.

Experimental Protocols

Protocol A: Structural Identification via GC-MS (FAME Analysis)

To distinguish IOA from linear oleic acid.

- Derivatization:
  - Weigh 50 mg of IOA sample into a reaction vial.
  - Add 2 mL of Boron Trifluoride-Methanol (BF3-MeOH) (14% w/v).
  - Heat at 60°C for 10 minutes (methylation).
  - Extract with 2 mL Heptane. Wash with saturated NaCl.
- GC Parameters:
  - Column: High-polarity cyanopropyl phase (e.g., CP-Sil 88 or SP-2560), 100m x 0.25mm.
  - Carrier Gas: Helium at 1 mL/min.
  - Temp Program: 140°C (5 min) → Ramp 4°C/min → 240°C (15 min).
- Analysis:
  - Linear Oleic Acid (C18:[2]1) elutes as a single sharp peak.
  - IOA appears as a "hump" or cluster of peaks eluting before the linear C18:1 peak due to the lower boiling point of branched isomers.

© 2026 BenchChem. All rights reserved.

Protocol B: Laboratory Scale Isomerization (Zeolite Catalysis)

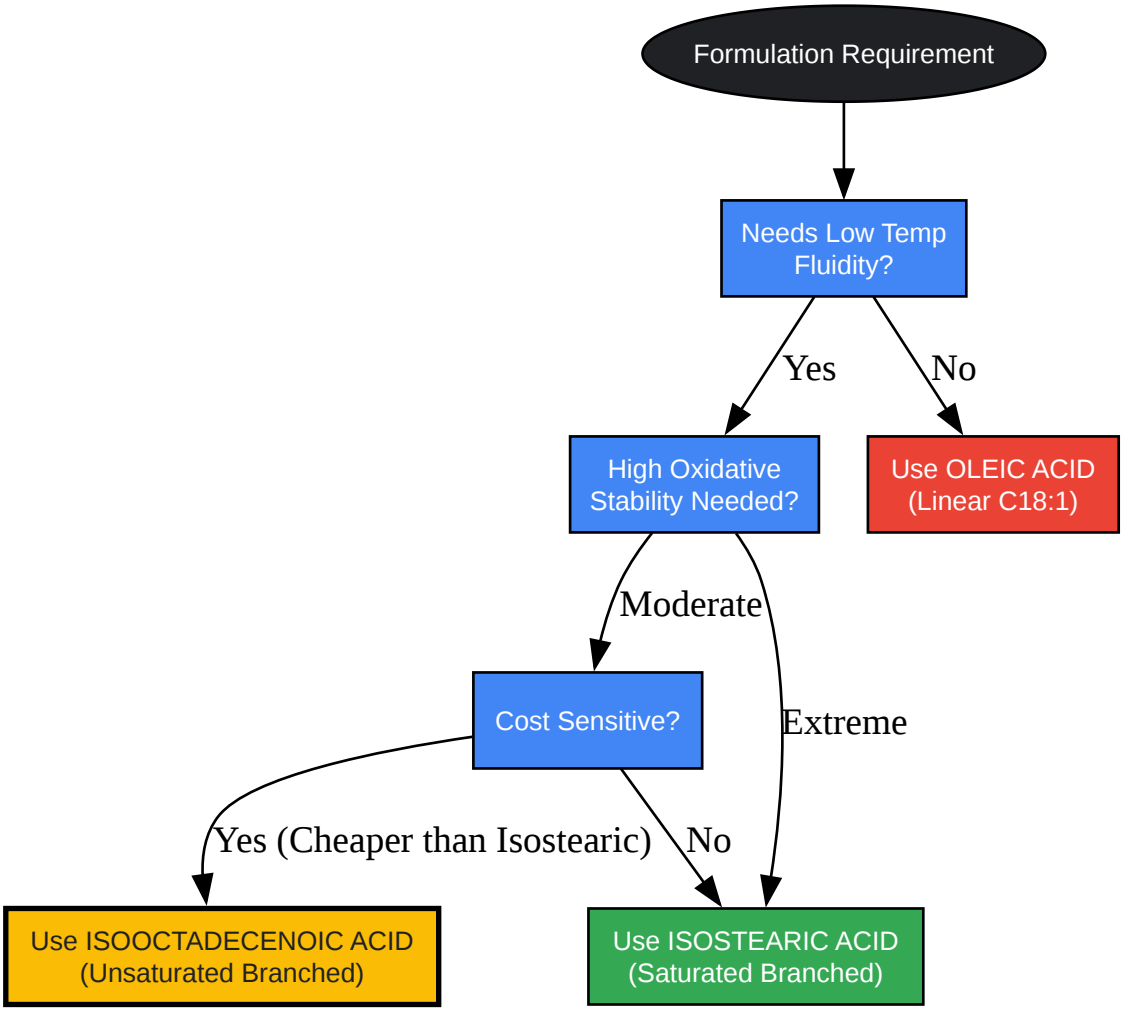
For researchers needing to synthesize IOA from Oleic Acid.

- Reagents: Oleic Acid (90%+), H-Mordenite or H-Beta Zeolite catalyst.
- Setup: High-pressure Parr reactor.
- Procedure:
  - Load Oleic Acid and Catalyst (5 wt%) into reactor.
  - Purge with Nitrogen.[3]
  - Heat to 260°C for 4-6 hours.
  - Note: Distilled water (1-2%) helps activate the zeolite acid sites.
- Workup: Filter catalyst. Distill to remove dimer fraction. The monomer fraction is IOA.

Advanced Application Logic

The following diagram illustrates the decision matrix for selecting IOA over other fatty acids in formulation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Selection logic for integrating IOA into industrial formulations.

References

- Synthesis of Biodiesel from Tall Oil Fatty Acids.MDPI. (2021). Detailed analysis of TOFA composition and esterification kinetics. Link
- Isooctadecanoic acid (Isostearic Acid) vs **Isooctadecenoic Acid**.Lipid Maps Structure Database. (2025). Structural differentiation of branched fatty acids. Link
- Fatty Acids and their Derivatives as Renewable Platform Molecules.PMC. (2020). Discusses the dimerization of oleic acid and the formation of monomer acids. Link

© 2026 BenchChem. All rights reserved.

- Tall Oil Fatty Acids (TOFA): A Superior Source for Plant-Based Fatty Acids.Wertec GmbH. (2024). Industrial context on TOFA and its derivatives. Link
- **Isooctadecenoic acid** CAS 37343-44-5.ChemicalBook. (2025).[4][2] Commercial specifications and supplier data. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. Page loading... [wap.guidechem.com]
- 3. US3175916A - Preparing edible oils from tall oil fatty acids - Google Patents [patents.google.com]
- 4. pinpools.com [pinpools.com]
- To cite this document: BenchChem. [Isooctadecenoic Acid: Technical Characterization & Industrial Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12646736/docs#isooctadecenoic-acid-technical-characterization-industrial-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.